

Essential Safety and Handling Guide for Tiaramide Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tiaramide*

Cat. No.: *B1203770*

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This guide provides crucial safety protocols, operational procedures, and disposal plans for laboratory personnel handling **Tiaramide** Hydrochloride. Adherence to these guidelines is essential to ensure a safe laboratory environment and minimize potential exposure risks.

Physicochemical and Toxicological Data

A summary of the key quantitative data for **Tiaramide** Hydrochloride is presented below for easy reference.

Property	Value	Reference
Chemical Formula	C15H18ClN3O3S · HCl	
Molecular Weight	392.3 g/mol	[1]
CAS Number	35941-71-0	[2]
EC Number	252-802-7	
Physical State	Solid (Dust)	
Acute Toxicity (Oral Rat LD50)	2300 mg/kg	
Serious Eye Damage/Irritation (Rabbit)	200 mg rinse MLD	
Reproductive Toxicity (Oral Rat TDLo)	300 mg/kg (21D preg)	

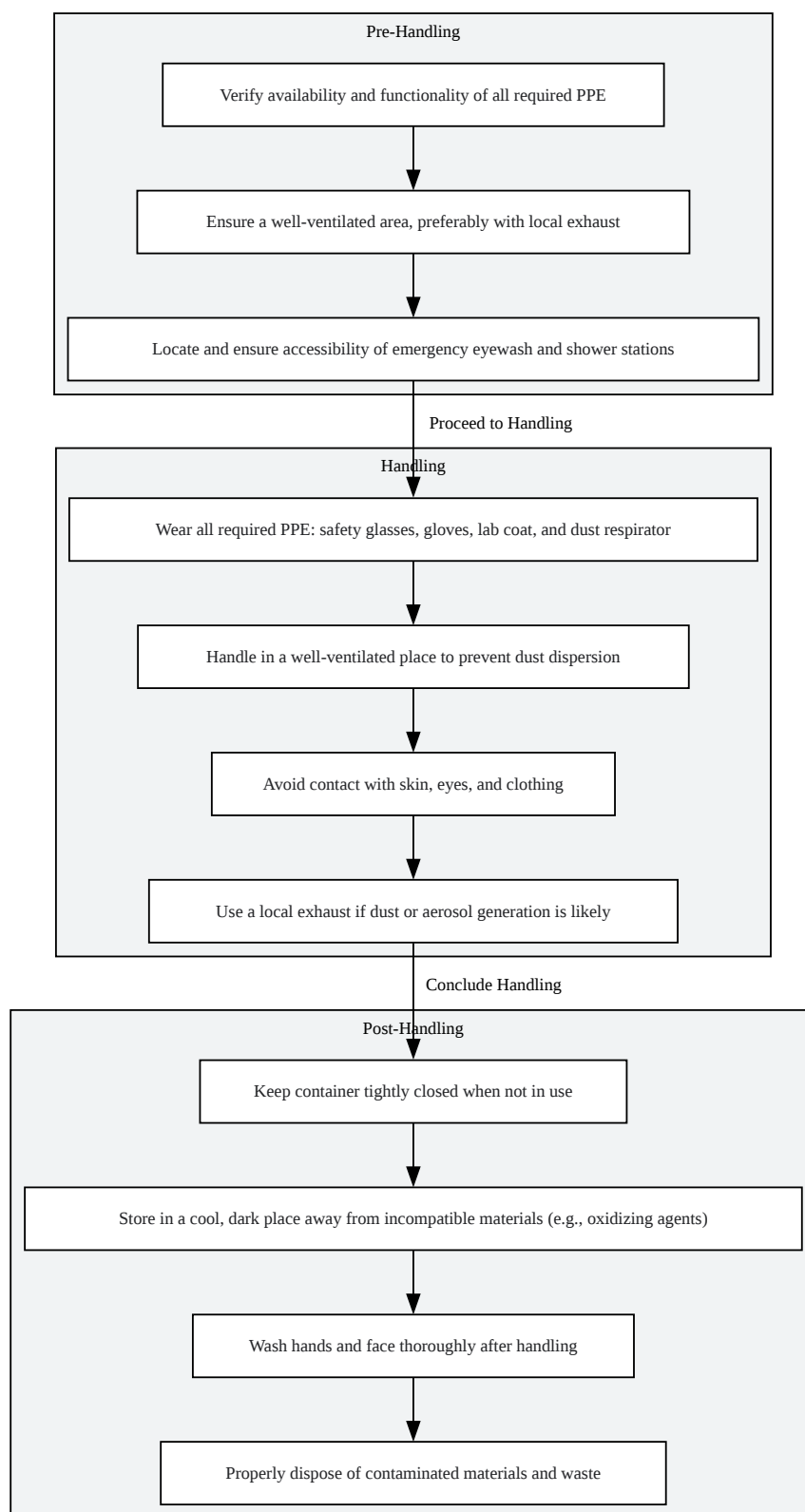
Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Tiaramide Hydrochloride** to prevent exposure.

PPE Category	Specification	Rationale
Eye Protection	Safety glasses or chemical safety goggles. A face shield is required if there is a risk of splashing.[3]	Protects against serious eye irritation.[3][4]
Hand Protection	Protective, chemical-resistant gloves.[3]	Prevents skin contact and absorption.
Respiratory Protection	Dust respirator. Use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3]	Prevents inhalation of dust particles.
Skin and Body Protection	Protective clothing. Protective boots may be required depending on the situation.	Minimizes skin exposure.

Standard Operating Procedure for Handling Tiaramide Hydrochloride

The following diagram outlines the procedural workflow for the safe handling of **Tiaramide Hydrochloride** in a laboratory setting.



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Caption: Standard Operating Procedure for **Tiaramide** Hydrochloride.

Emergency Procedures

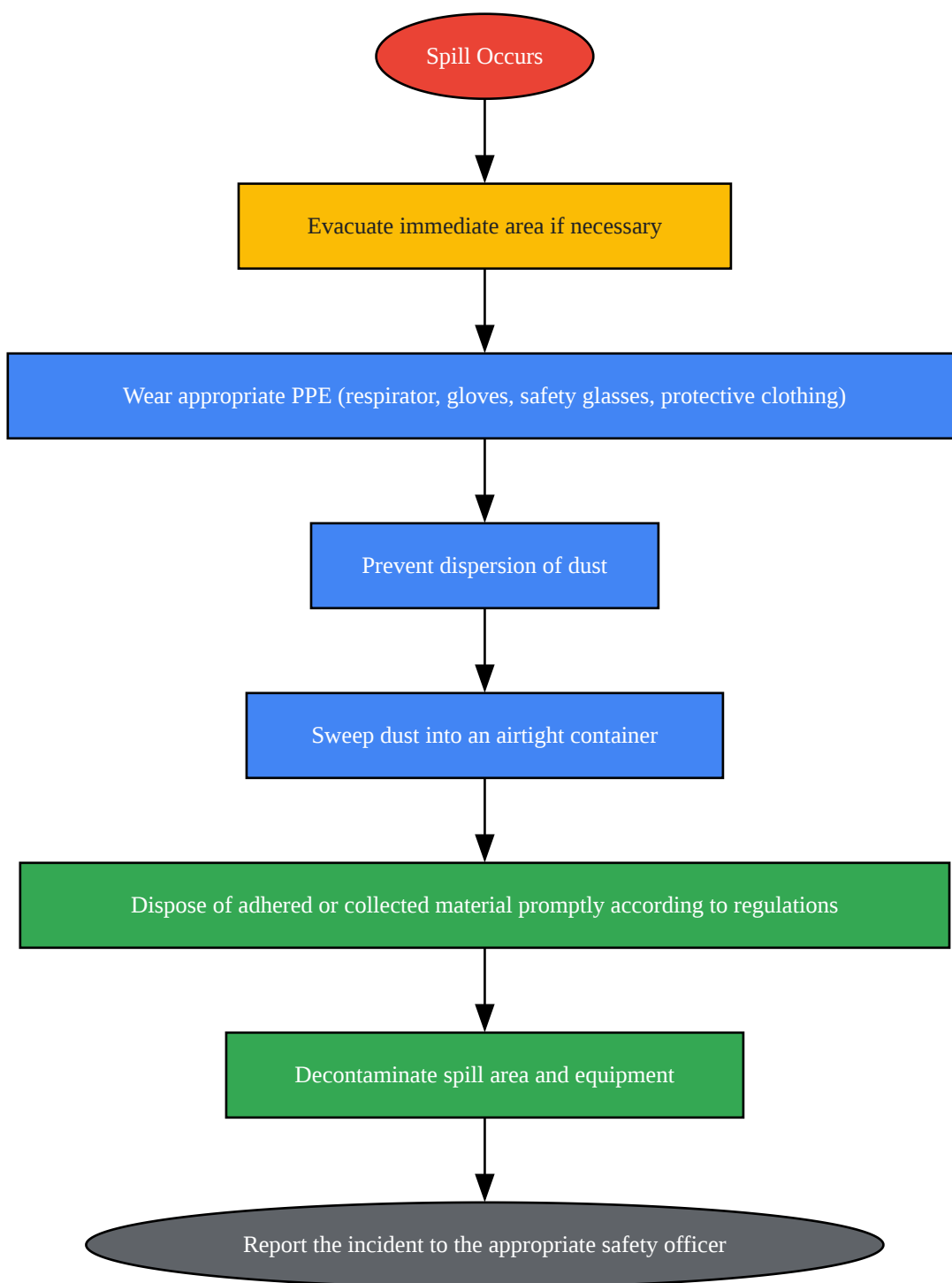
First Aid Measures

Immediate first aid is critical in the event of exposure.

Exposure Route	First Aid Protocol
Inhalation	Remove the victim to fresh air and keep them at rest in a comfortable breathing position. Seek medical advice if you feel unwell.
Skin Contact	Immediately remove all contaminated clothing. Rinse the skin with water/shower. If skin irritation or a rash occurs, get medical advice.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing. If eye irritation persists, seek medical attention.
Ingestion	Rinse mouth. Seek medical advice if you feel unwell.
Protection for First-Aiders	Rescuers should wear appropriate personal protective equipment, such as rubber gloves and air-tight goggles.

Spill Response Plan

In the event of a **Tiaramide** Hydrochloride spill, follow the procedural workflow outlined below.



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References

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